

Essential Safety and Operational Guidance for Handling Lauryldiethanolamine

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Compound of Interest

Compound Name: Lauryldiethanolamine

Cat. No.: B073527

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For laboratory professionals, including researchers, scientists, and drug development experts, the safe handling of chemicals is paramount. This document provides critical safety and logistical information for the use of **Lauryldiethanolamine**, outlining the necessary personal protective equipment (PPE), handling protocols, and disposal procedures to ensure a safe laboratory environment.

Chemical and Physical Properties

Lauryldiethanolamine is an organic compound with surfactant properties, commonly used in various industrial and commercial applications.^[1] Understanding its physical and chemical characteristics is the first step in safe handling.

| Property | Value |
|-------------------|--|
| Molecular Formula | C16H35NO2 ^{[1][2][3][4]} |
| Molecular Weight | 273.45 g/mol ^{[3][4]} |
| Appearance | Colorless to pale yellow clear liquid ^[5] |
| Freezing Point | 13 - 18 °C ^[5] |
| Boiling Point | 195°C/3mmHg ^[2] |
| Density | 0.92 g/cm³ ^{[2][6]} |
| Solubility | Soluble in water at low concentrations ^{[1][7]} |

Hazard Identification and Personal Protective Equipment (PPE)

Lauryldiethanolamine poses several hazards that necessitate the use of appropriate PPE. It is known to cause skin and eye irritation and can be harmful if swallowed.^{[6][8][9]} It may also cause an allergic skin reaction and is toxic to aquatic life with long-lasting effects.^{[3][8]}

| Hazard | GHS Classification | Recommended PPE |
|-------------------------------|--|---|
| Skin Corrosion/Irritation | Category 1B / Category 2 ^{[6][8]} | Protective gloves, Protective suit ^[9] |
| Serious Eye Damage/Irritation | Category 1 / Category 2 ^{[6][8]} | Safety glasses with side shields (or goggles), Face-shield ^{[9][10]} |
| Respiratory Irritation | May cause respiratory irritation ^[8] | Use in a well-ventilated area. If risk of overexposure exists, wear an approved respirator. ^[8] |
| Acute Oral Toxicity | Harmful if swallowed ^[8] | N/A |
| Skin Sensitization | May cause an allergic skin reaction ^{[3][8]} | Protective gloves ^[9] |
| Aquatic Hazard | Very toxic to aquatic life with long lasting effects ^{[3][8]} | Avoid release to the environment ^[8] |

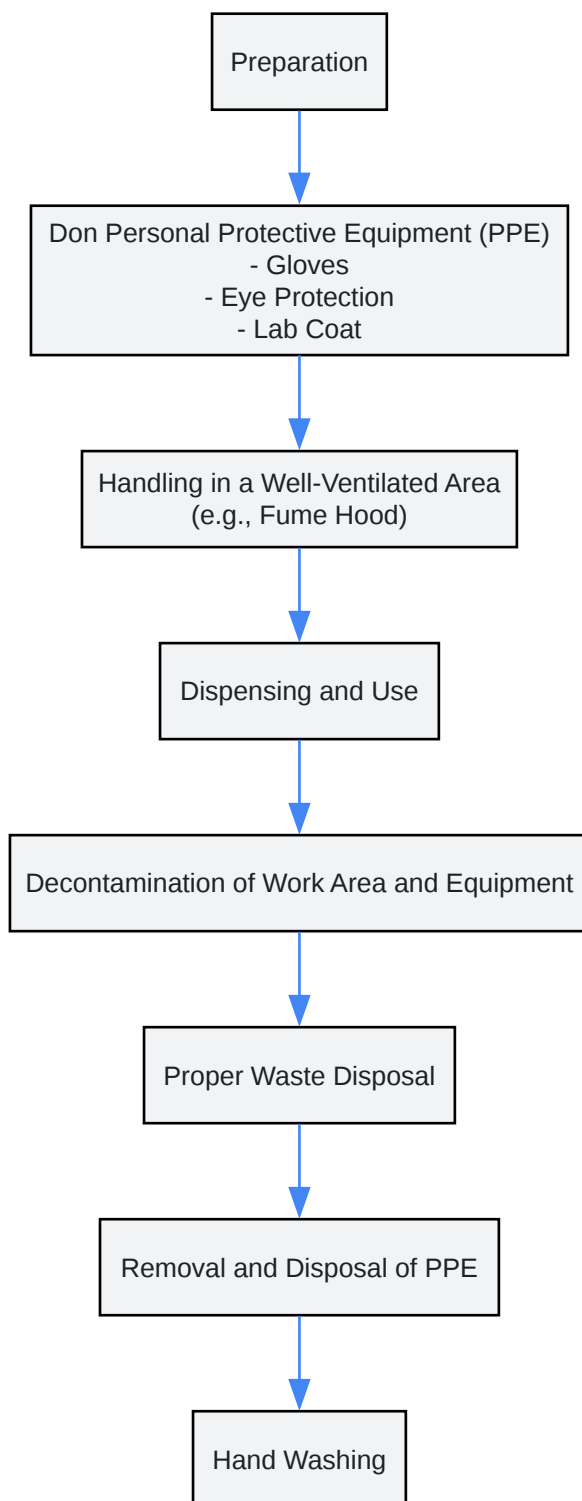
General PPE Recommendations:

- Gloves: Chemical-resistant gloves are mandatory.^[9]
- Eye Protection: Safety glasses or goggles are essential to prevent eye contact.^[9] A face shield may be required where there is a risk of splashing.^[11]
- Body Protection: A lab coat or protective suit should be worn.^[9]

- Respiratory Protection: Ensure adequate ventilation.^[9] If ventilation is insufficient, a NIOSH-approved respirator should be used.^[8]^[11]

Experimental Workflow for Handling Lauryldiethanolamine

The following diagram outlines the standard operating procedure for safely handling **Lauryldiethanolamine** in a laboratory setting.



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Safe Handling Workflow for **Lauryldiethanolamine**

Spill and Emergency Procedures

In the event of a spill or accidental exposure, immediate and appropriate action is crucial.

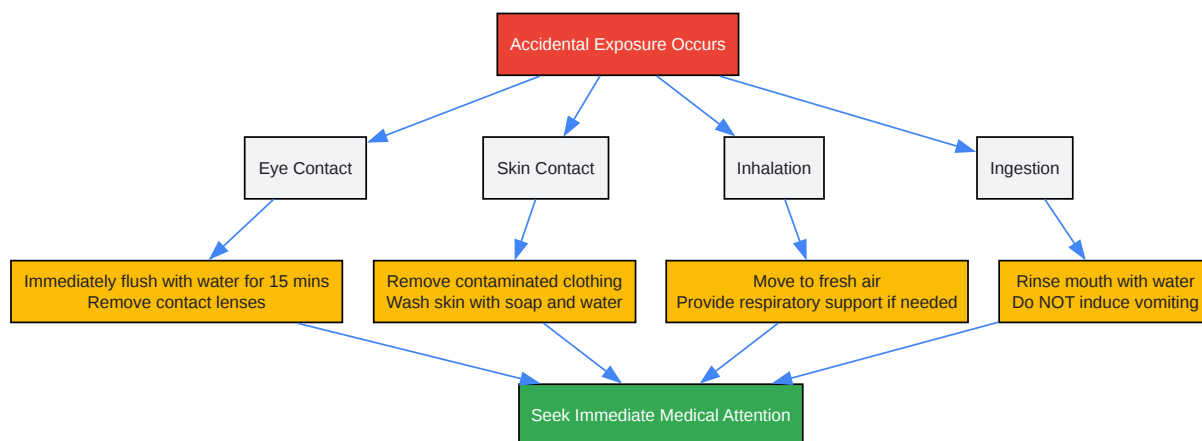
Spill Response:

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use an inert absorbent material like sand or earth to contain the spill.[8]
- Collect: Carefully collect the absorbed material into a suitable, labeled container for waste disposal.[8]
- Decontaminate: Clean the spill area thoroughly.

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[8][9]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[8][9] Seek medical attention if irritation develops.
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[9]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water.[5] Seek immediate medical attention.[9]

The following decision tree illustrates the appropriate response to an accidental exposure.



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Emergency Response for Accidental Exposure

Storage and Disposal

Storage:

- Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents and acids.^[12]
- Keep containers tightly closed when not in use.^[8]
- Protect from moisture.^[8]

Disposal:

- Disposal of **Lauryldiethanolamine** must be in accordance with local, state, and federal regulations.^[10]
- Do not dispose of it with household garbage or allow it to reach the sewage system.^[6]

- Consult with a licensed professional waste disposal service to ensure proper disposal.[8]
Contaminated packaging should be treated as the chemical itself and disposed of accordingly.[10]

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